

A Comprehensive Technical Guide to the Safe Handling of 4-Iodobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-Iodobenzenesulfonyl chloride

Cat. No.: B1203014

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety precautions and handling protocols for **4-iodobenzenesulfonyl chloride** (also known as pipsyl chloride). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research activities.

Hazard Identification and Classification

4-Iodobenzenesulfonyl chloride is a hazardous chemical that requires careful handling. The primary hazards associated with this compound are its corrosive nature and potential for respiratory irritation.^[1] It is classified as causing severe skin burns and serious eye damage.^[1]^[2]^[3]^[4]

GHS Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 1B ^[1]
Serious Eye Damage/Eye Irritation	Category 1 ^[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system) ^[1]
Corrosive to metals	May be corrosive to metals ^[2] ^[3]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **4-Iodobenzenesulfonyl chloride** is fundamental to its safe handling.

Property	Value
Appearance	Beige solid[1]
Odor	Odorless[1]
Melting Point	80 - 84 °C / 176 - 183.2 °F[1]
Boiling Point	No information available[1]
Flash Point	No information available[1]
Solubility	Soluble in ethanol[5]
Molecular Formula	C ₆ H ₄ ClIO ₂ S[5]
Molecular Weight	302.52 g/mol [4]
Stability	Moisture sensitive; stable under normal conditions[1]

Safe Handling and Storage Protocols

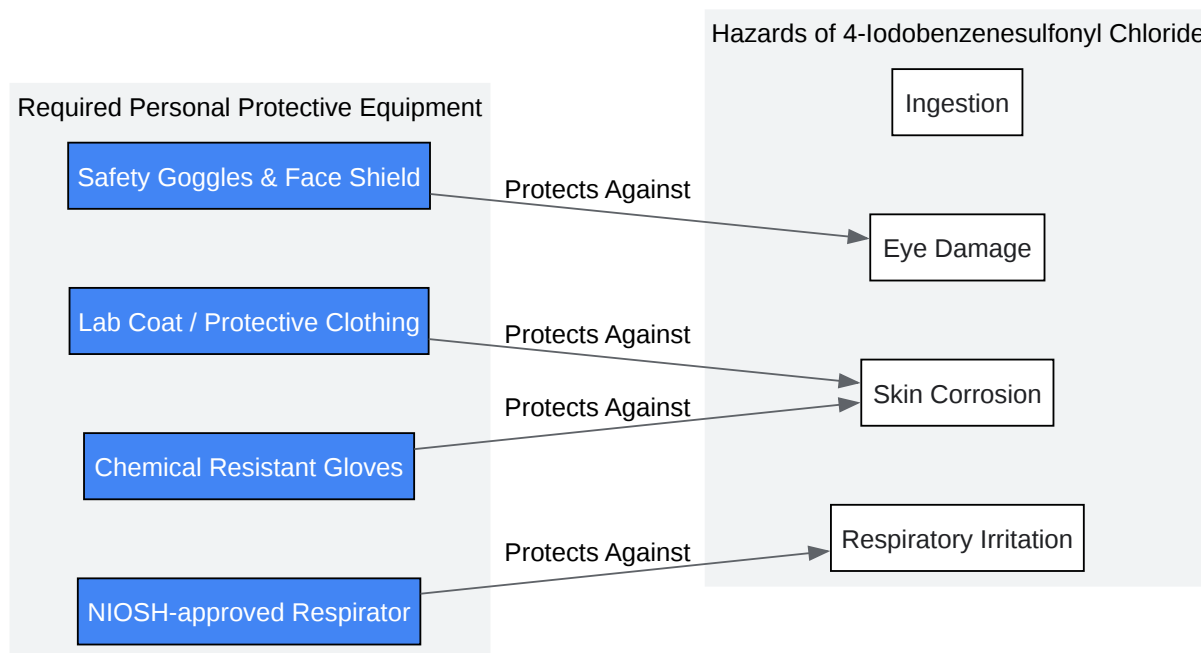
Strict adherence to the following handling and storage protocols is mandatory to minimize exposure and ensure a safe working environment.

Engineering Controls

- Chemical Fume Hood: All work with **4-Iodobenzenesulfonyl chloride** must be conducted in a properly functioning chemical fume hood to prevent the inhalation of dust and vapors.[1]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary defense against chemical exposure.



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Caption: Required PPE and the hazards they mitigate.

Handling Procedures

- Do not breathe dust or vapor.^{[1][3]}
- Avoid contact with skin, eyes, and clothing.^[1]
- Wash hands thoroughly after handling.^{[1][6]}
- Use only in a well-ventilated area, preferably a chemical fume hood.^[1]

Storage Requirements

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)
- Store in a corrosives area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
- The substance is moisture-sensitive and should be protected from water.[\[1\]](#)[\[7\]](#)

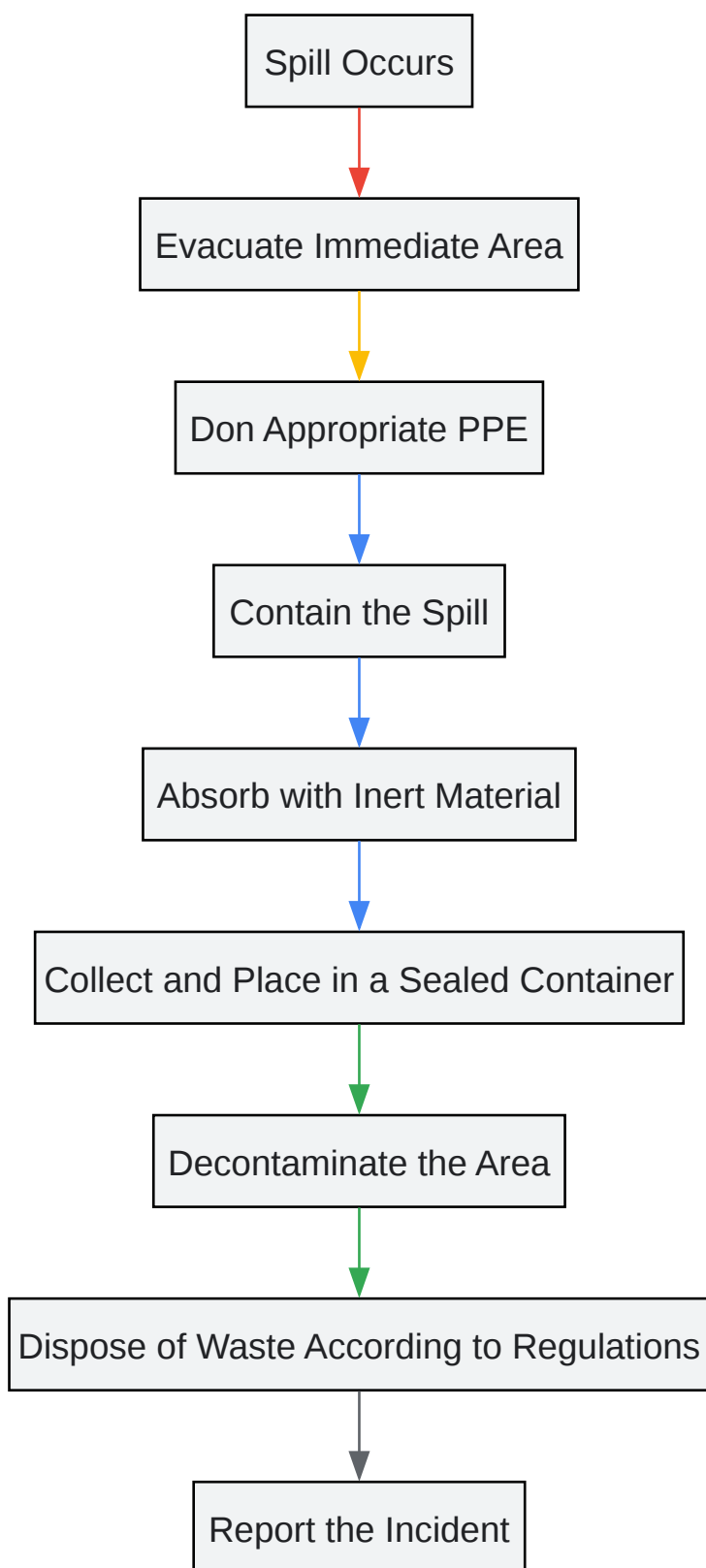
Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are crucial in the event of an exposure.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. [1] Seek immediate medical attention. [1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. [1] Seek immediate medical attention. [1]
Inhalation	Remove to fresh air. [1] If not breathing, give artificial respiration. [1] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. [2] [3] Rinse mouth with water. [1] Seek immediate medical attention. [1]

Accidental Release and Spill Cleanup

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.



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